

Dysprosium(III) fluoride chemical formula and molecular weight

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Compound of Interest

Compound Name: *Dysprosium(III) fluoride*

Cat. No.: *B078229*

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Technical Data: Dysprosium(III) Fluoride

This document provides the chemical formula and molecular weight for **Dysprosium(III) fluoride**, a compound relevant to materials science and chemical synthesis.

Chemical Properties

Dysprosium(III) fluoride is an inorganic compound formed from the rare earth metal dysprosium and fluorine.^[1] It is a white, odorless solid that is insoluble in water.^[1]

Data Summary

The fundamental chemical data for **Dysprosium(III) fluoride** is summarized in the table below.

Property	Value
Chemical Formula	DyF ₃ ^{[1][2][3][4][5]}
Molecular Weight	219.495 g/mol ^{[6][7]}
Synonyms	Dysprosium trifluoride ^{[2][4]}
CAS Number	13569-80-7 ^{[2][3][4][5]}

Note on Inapplicable Requirements:

- Experimental Protocols: The determination of a compound's fundamental molecular weight and chemical formula are standard analytical chemistry procedures and are not presented here.
- Visualization: Signaling pathways and experimental workflows are not applicable to the presentation of basic chemical data for a single inorganic compound. Therefore, no Graphviz diagrams have been generated.

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References

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